

An In-depth Technical Guide to the Physical Properties of N-Cyclohexylmaleimide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **N-Cyclohexylmaleimide**, with a specific focus on its melting point. The information is presented to support research, development, and quality control activities involving this compound.

Core Physical Properties

N-Cyclohexylmaleimide is a white to off-white crystalline solid at room temperature.[1] It is a derivative of maleic acid and is utilized in various chemical syntheses, particularly in polymer chemistry.[1]

The following table summarizes the key physical and chemical properties of **N-Cyclohexylmaleimide** compiled from various sources.



Property	Value	References
Melting Point	89-91 °C	[2][3]
87.0 to 91.0 °C	[4][5]	
87-90 °C	[6]	_
≥86 °C (Initial Melting Point)	[7]	_
Boiling Point	132 °C / 17 mmHg	[2][8]
297.8±9.0 °C at 760 mmHg	[3]	
Molecular Formula	C10H13NO2	[2][3]
Molecular Weight	179.22 g/mol	[2]
Density	1.226±0.06 g/cm³ (Predicted)	[2]
1.2±0.1 g/cm ³	[3]	
Appearance	White to Almost white powder to lump	[4][5]
White flakes	[6]	
White or light yellow crystal	[7]	_
CAS Number	1631-25-0	[2][3][4][6]

Experimental Protocol: Melting Point Determination

The melting point of a crystalline solid is a critical physical property for its identification and purity assessment. A common and reliable method for determining the melting point is the capillary melting point technique.

Objective: To determine the melting point range of a solid sample of **N-Cyclohexylmaleimide**.

Materials and Apparatus:

• N-Cyclohexylmaleimide sample

Foundational & Exploratory



- Melting point apparatus (e.g., Thomas-Hoover Uni-Melt or similar)
- Capillary tubes (sealed at one end)
- · Mortar and pestle
- Spatula

Procedure:

- Sample Preparation:
 - Ensure the N-Cyclohexylmaleimide sample is completely dry. If necessary, dry the sample in a desiccator or a vacuum oven at a temperature below its expected melting point.
 - Place a small amount of the crystalline sample into a mortar and grind it into a fine powder using a pestle.
- · Loading the Capillary Tube:
 - Tamp the open end of a capillary tube into the powdered sample to pack a small amount of the solid into the tube.
 - Invert the tube and gently tap it on a hard surface to cause the powder to fall to the bottom, sealed end.
 - Repeat until the packed sample height is approximately 2-3 mm.
- Melting Point Measurement:
 - Place the loaded capillary tube into the heating block of the melting point apparatus.
 - Set the apparatus to heat at a rapid rate initially until the temperature is about 15-20 °C below the expected melting point of N-Cyclohexylmaleimide (approximately 89-91 °C).
 - Decrease the heating rate to 1-2 °C per minute to ensure thermal equilibrium between the sample and the thermometer.

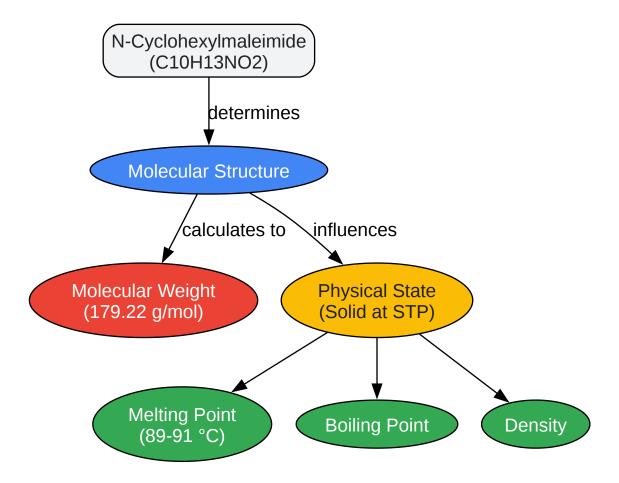


- Observe the sample closely through the magnifying eyepiece.
- Data Recording:
 - Record the temperature at which the first drop of liquid appears. This is the beginning of the melting range.
 - Continue to observe and record the temperature at which the entire solid sample has completely melted into a clear liquid. This is the end of the melting range.
 - The recorded melting point should be a range (e.g., 89.5 90.8 °C). A narrow melting range (typically less than 2 °C) is indicative of a pure compound.
- Post-Measurement:
 - Allow the apparatus to cool down before performing any subsequent measurements.
 - Use a fresh capillary tube for each new sample measurement.

Visualizations

The following diagram illustrates the interconnectedness of the fundamental physical properties of **N-Cyclohexylmaleimide**.



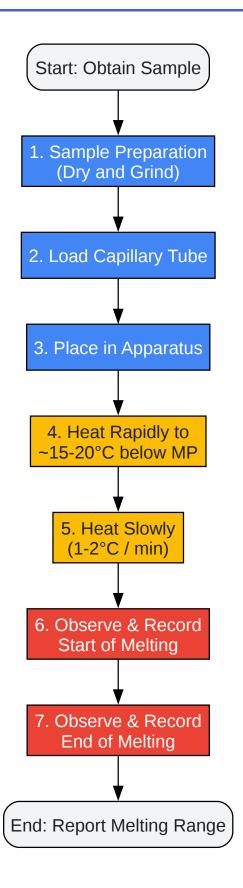


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Caption: Interrelation of N-Cyclohexylmaleimide's physical properties.

This diagram outlines the sequential steps involved in the experimental determination of the melting point using the capillary method.





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Caption: Workflow for Capillary Melting Point Determination.



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